

Catalytic systems for reactions i

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Compound of Interest

Compound Name: 5-(Bromomethyl)undecane

Cat. No.: B151729

An Application Guide to Catalytic Systems for Reactions Involving 5-(Bromomethyl)undecane

Authored by: A Senior Application Scientist

Introduction: Unlocking the Potential of a Versatile Alkyl Halide

In the landscape of organic synthesis and drug development, the strategic functionalization of aliphatic chains is paramount for tuning molecular properties. 5-(Bromomethyl)undecane, a long-chain alkyl bromide, serves as a valuable building block for introducing branched, long-chain alkyl motifs.^{[1][2][3]} Its bromomethyl group is a reactive handle for various transformations, including C-C bond formation.^[1]

Transition-metal catalysis offers a powerful toolkit to achieve these transformations. However, the use of unactivated alkyl halides like 5-(Bromomethyl)undecane has been challenging due to side reactions such as β-hydride elimination.^{[4][5][6][7]} Recent decades have witnessed a revolution in this area, with the development of novel catalytic systems that overcome these challenges, with a focus on Nickel-catalyzed cross-electrophile coupling, advanced Palladium-catalyzed reactions, and Metallaphotoredox catalysis.

Section 1: Nickel-Catalyzed Cross-Electrophile Coupling

Expertise & Rationale

Nickel catalysis has emerged as a premier strategy for the cross-coupling of sp^3 -hybridized electrophiles.^{[8][9]} Unlike palladium, nickel catalysts can tolerate a wide range of functional groups and are particularly effective for "cross-electrophile coupling," a powerful method that couples two different electrophiles (e.g., an alkyl bromide and an alkyl boronate ester).

The key advantage is the avoidance of pre-formed, often sensitive organometallic nucleophiles (like Grignard or organozinc reagents).^[12] For a substrate like 5-(Bromomethyl)undecane, the reaction involves the generation of an alkyl radical from the alkyl bromide, which then combines with an organonickel intermediate formed from the other electrophile, allowing for precise control of the reaction's selectivity.^[11]

Experimental Workflow for Ni-Catalyzed Cross-Electrophile Coupling

Preparation (I

Weigh Reagents:

- Ni Catalyst (e.g., NiI_2)
- Ligand (e.g., dtbbpy)
- Reductant (e.g., Zn powder)
- Additive (e.g., NaI)

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Caption: General workflow for a Nickel-catalyzed cross-coupling experiment.

Protocol: Ni-Catalyzed Coupling of 5-(Bromomethyl)undecane with an Aryl Bromide

This protocol is adapted from established methods for nickel-catalyzed cross-electrophile coupling.[11]

Materials:

- Nickel Precatalyst: Nickel(II) iodide (NiI_2)
- Ligand: 4,4'-Di-tert-butyl-2,2'-bipyridine (dtbbpy)
- Reductant: Zinc dust (<10 micron, activated)
- Additive: Sodium iodide (NaI)
- Substrates: **5-(Bromomethyl)undecane**, Aryl Bromide (e.g., 4-bromoanisole)
- Solvent: N,N'-Dimethylpropyleneurea (DMPU), anhydrous
- Base (optional, for specific substrates): Pyridine

Procedure:

- Catalyst Preparation: In a nitrogen-filled glovebox, add NiI_2 (5 mol%), dtbbpy (5 mol%), activated Zn dust (2.0 equiv.), and NaI (25 mol%) to an oven-dried flask.
- Reaction Setup: Seal the flask, remove it from the glovebox, and connect it to a Schlenk line. Add anhydrous DMPU (to achieve a 0.2 M concentration).
- Substrate Addition: Add the aryl bromide (1.2 equiv.) followed by **5-(Bromomethyl)undecane** (1.0 equiv.) to the flask via syringe.
- Reaction Execution: Place the flask in a preheated oil bath at 60 °C and stir vigorously for 12-24 hours. The reaction mixture is typically heterogeneous.
- Monitoring: Monitor the consumption of the starting material by taking aliquots (quenched with water and extracted with ether) for analysis by GC-MS.
- Work-up: After completion, cool the reaction to room temperature. Carefully quench by adding 2 M HCl. Dilute with ethyl acetate and filter through a Celite pad.
- Extraction: Transfer the filtrate to a separatory funnel, wash with saturated aqueous NaHCO_3 and brine. Dry the organic layer over anhydrous MgSO_4 .
- Purification: Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the desired coupled product.

Section 2: Advanced Palladium-Catalyzed Cross-Coupling Reactions

Expertise & Rationale

While classic palladium catalysts are often inefficient for coupling unactivated alkyl halides, significant progress has been made through ligand design and Sonogashira coupling.

- B-Alkyl Suzuki-Miyaura Coupling: This reaction couples an alkyl halide with an organoboron reagent. The key to success with alkyl bromides lies in the use of specialized ligands [15][16]. The reaction proceeds under mild conditions and tolerates a wide range of functional groups, making it a powerful tool.[16]
- Sonogashira Coupling of Alkyl Halides: Coupling an alkyl halide with a terminal alkyne is notoriously difficult due to the propensity of the intermediate palladium species to undergo β -hydride elimination. Donating ligands form robust bonds with palladium, stabilizing the key intermediates and facilitating the desired $\text{C}(\text{sp}^3)\text{--C}(\text{sp})$ bond formation over β -hydride elimination.

Data Summary: Comparison of Catalytic Systems

Reaction Type	Catalyst System	Key Ligand/Additive	Coupling Partner
Ni-XEC	NiI ₂ / Zn	dtbbpy	Aryl Halide
Suzuki	Pd ₂ (dba) ₃	PCy ₃	Alkyl-9-BBN
Sonogashira	[(π -allyl)PdCl] ₂ / CuI	IPr (NHC Ligand)	Terminal Alkyne
Photoredox	NiCl ₂ -glyme / Ir-PC	dtbbpy	Aryl Halide

XEC: Cross-Electrophile Coupling; dtbbpy: 4,4'-Di-tert-butyl-2,2'-bipyridine; PCy₃: Tricyclohexylphosphine; 9-BBN: 9-Borabicyclo[3.3.1]nonane; IPr: 1,

Protocol: Sonogashira Coupling of 5-(Bromomethyl)undecane with a Terminal Alkyne

This protocol is based on the pioneering work of Fu and coworkers on the Sonogashira coupling of unactivated alkyl bromides.^[17]

Materials:

- Palladium Precatalyst: [(π -allyl)PdCl]₂
- Copper Co-catalyst: Copper(I) iodide (CuI)
- Ligand: IPr·HCl (IMes·HCl can also be effective)
- Base: Sodium tert-butoxide (NaOt-Bu)
- Substrates: **5-(Bromomethyl)undecane**, Terminal Alkyne (e.g., Phenylacetylene)
- Solvent: Tetrahydrofuran (THF), anhydrous

Procedure:

- Catalyst Preparation: In a nitrogen-filled glovebox, add [(π -allyl)PdCl]₂ (2.5 mol%), CuI (7.5 mol%), IPr·HCl (5 mol%), and NaOt-Bu (2.2 equiv.) to a
- Reaction Setup: Add anhydrous THF (to achieve 0.5 M concentration). Stir the mixture at room temperature for 15 minutes to pre-form the active c
- Substrate Addition: Add the terminal alkyne (1.5 equiv.) followed by **5-(Bromomethyl)undecane** (1.0 equiv.) via syringe.
- Reaction Execution: Seal the tube and stir at room temperature for 24-48 hours. For less reactive substrates, gentle heating to 60 °C may be requi
- Work-up: Quench the reaction with saturated aqueous NH₄Cl. Extract with diethyl ether (3x).
- Purification: Combine the organic layers, wash with brine, dry over Na₂SO₄, filter, and concentrate. Purify the residue by flash column chromatogra

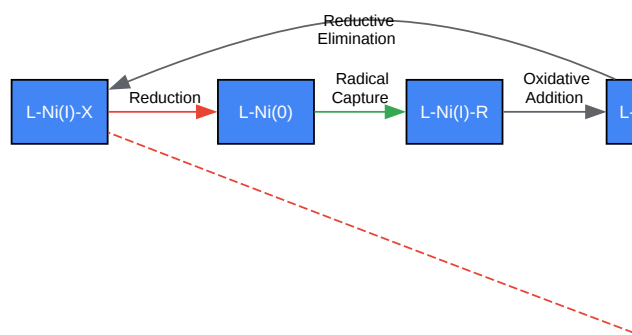
Section 3: Metallaphotoredox Catalysis

Expertise & Rationale

Metallaphotoredox catalysis represents a paradigm shift in activating inert C-X bonds.^[18] This dual catalytic system merges a visible-light-absorbing

The process is initiated by the photocatalyst, which, upon light absorption, becomes a potent single-electron oxidant or reductant.^{[19][20]} In the conte
This radical is then captured by a low-valent nickel complex (e.g., Ni(0)) to form a Ni(I)-alkyl intermediate.^[19] This species enters a standard cross-c
offers unparalleled functional group tolerance and is a leading strategy for late-stage functionalization in drug discovery.

Catalytic Cycle: Metallaphotoredox C(sp³)-C(sp²) Coupling

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Caption: Merged photocatalytic and nickel catalytic cycles.

Protocol: Photoredox/Nickel Dual Catalyzed Coupling

This protocol is a representative example based on methods developed by MacMillan and others.^{[19][21]}

Materials:

- Nickel Precatalyst: $NiCl_2$ -glyme
- Photocatalyst: $Ir[dF(CF_3)ppy]_2(dtbbpy)PF_6$ (or similar Ir-photocatalyst)
- Ligand: 4,4'-Dimethoxy-2,2'-bipyridine
- Substrates: **5-(Bromomethyl)undecane**, Aryl Bromide
- Base: An inorganic base like Cs_2CO_3 or an organic base like DBU.
- Solvent: A polar aprotic solvent like DMA or DMF, anhydrous.

Procedure:

- Reaction Setup: To an oven-dried 8 mL vial equipped with a stir bar, add the $NiCl_2$ -glyme (1-2 mol%), the Iridium photocatalyst (0.5-1 mol%), the ligand (1.5 equiv.), and the base (1.5 equiv.).
- Inert Atmosphere: Cap the vial and evacuate and backfill with argon three times.
- Solvent and Substrate Addition: Add the anhydrous solvent (e.g., DMA, to 0.1 M). Then, add the aryl bromide (1.5 equiv.) and **5-(Bromomethyl)undecane** (1.5 equiv.).
- Irradiation: Place the vial in a holder approximately 5-10 cm away from a blue LED lamp (450 nm). Ensure the reaction is stirred vigorously and cooled.
- Execution: Irradiate the reaction for 12-24 hours until completion, as determined by LC-MS or GC-MS analysis.
- Work-up: Upon completion, dilute the reaction mixture with ethyl acetate and wash with water (3x) to remove the solvent and inorganic salts.
- Purification: Dry the organic layer over Na_2SO_4 , filter, and concentrate. Purify the crude product by flash column chromatography on silica gel.

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